

# Safeguarding Your Research: A Comprehensive Guide to Handling KCa2 Channel Modulator 1

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## Compound of Interest

Compound Name: KCa2 channel modulator 1

Cat. No.: B2752311

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **KCa2 channel modulator 1** (CAS No. 1019106-73-0), a potent and subtype-selective positive modulator of KCa2 channels. By adhering to these procedural steps, you can minimize risks and ensure the integrity of your experiments.

## Personal Protective Equipment (PPE)

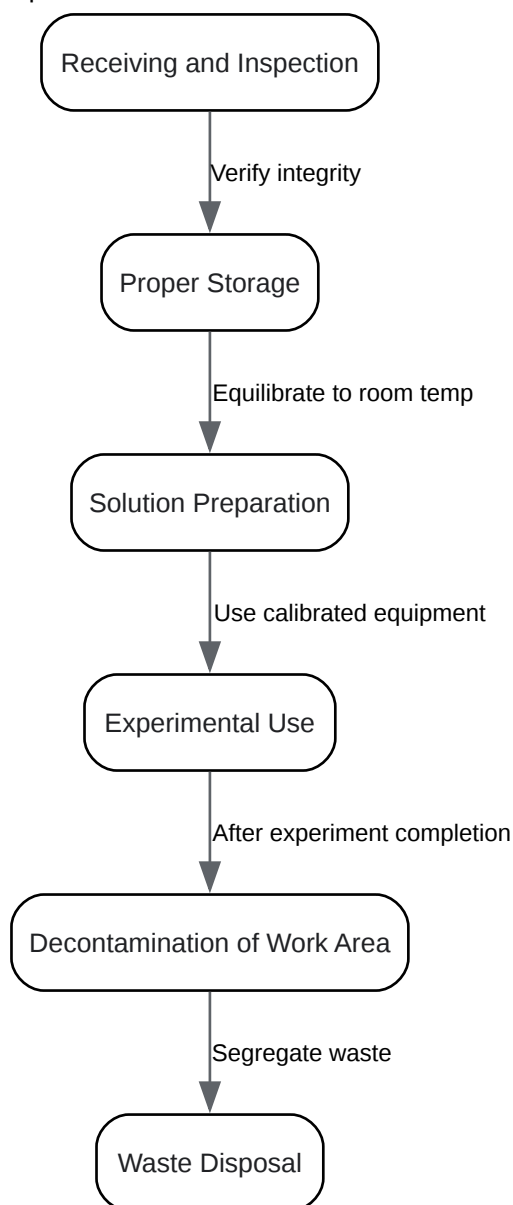
Proper personal protective equipment is your first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **KCa2 channel modulator 1**, based on available safety data.

Body Part	Recommended Protection	Specifications
Eyes	Safety glasses or chemical goggles	Must be worn at all times in the laboratory.
Hands	Chemical-resistant gloves	Nitrile or other appropriate material. Inspect gloves for tears or holes before use.
Body	Laboratory coat	Fully buttoned to protect skin and clothing.

## Operational Plan: From Receipt to Experiment

A clear operational plan is crucial for safe and efficient handling of this compound. The following workflow outlines the key steps from receiving the product to its use in experiments.

Figure 1. Operational Workflow for KCa2 Channel Modulator 1



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**Figure 1.** Operational Workflow for **KCa2 Channel Modulator 1**

## Step-by-Step Handling Procedures:

- **Receiving and Inspection:** Upon receiving the shipment, carefully inspect the container for any signs of damage or leakage. Verify that the product name and CAS number (1019106-73-0) on the label match your order.
- **Storage:** Proper storage is essential to maintain the compound's stability and prevent accidental exposure.
  - **Powder:** Store the solid compound at -20°C for up to two years.
  - **In DMSO:** Solutions in DMSO can be stored at 4°C for up to two weeks, or at -80°C for up to six months.[\[1\]](#)
  - Keep the vial tightly sealed.[\[1\]](#)
- **Solution Preparation:**
  - Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[\[1\]](#)
  - Whenever possible, prepare and use solutions on the same day.[\[1\]](#)
  - If preparing stock solutions in advance, it is recommended to store them as aliquots in tightly sealed vials at -20°C, where they are generally usable for up to one month.[\[1\]](#)
- **Experimental Use:** Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure. Avoid direct contact with skin and eyes.

## Disposal Plan

Proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility.

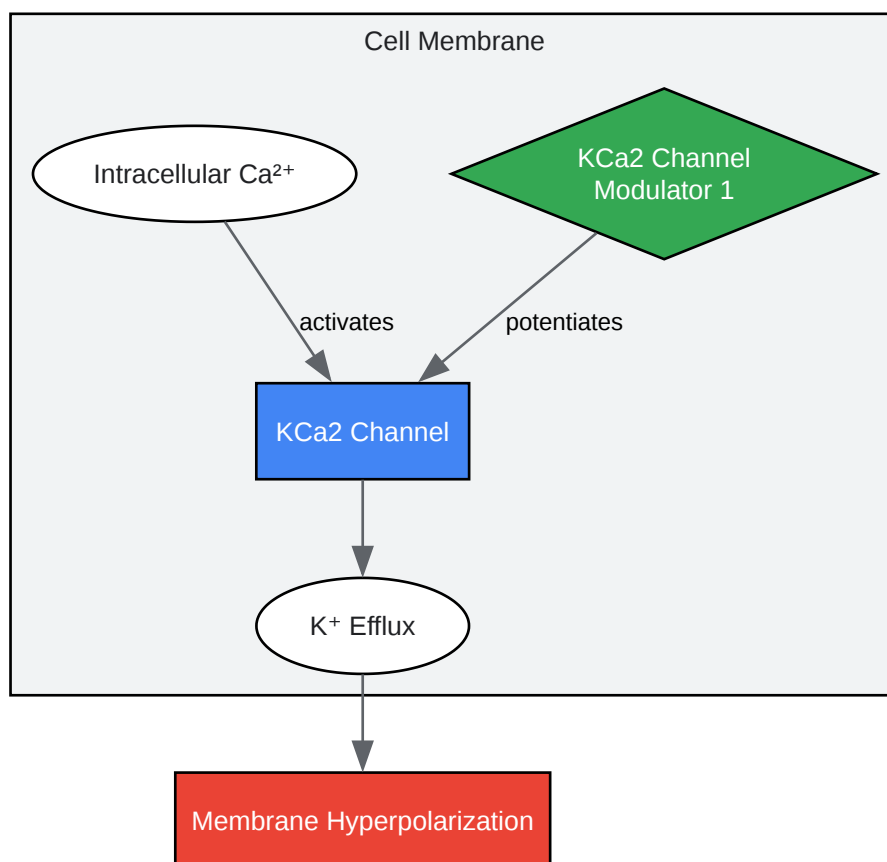
- **Waste Segregation:** All waste materials contaminated with **KCa2 channel modulator 1**, including empty vials, pipette tips, and gloves, should be segregated as chemical waste.

- Disposal Regulations: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Consult your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal procedures.

## Signaling Pathway Context

**KCa2 channel modulator 1** is a positive modulator of KCa2 (small conductance calcium-activated potassium) channels, specifically potentiating human KCa2.3 and rat KCa2.2 channels. These channels play a crucial role in regulating neuronal excitability and vascular tone by allowing potassium ions to flow out of the cell, leading to hyperpolarization. The diagram below illustrates the general mechanism of action for a positive KCa2 channel modulator.

Figure 2. General Mechanism of a Positive KCa2 Channel Modulator



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## Figure 2. General Mechanism of a Positive KCa2 Channel Modulator

By understanding and implementing these safety and handling protocols, researchers can confidently and safely advance their work with **KCa2 channel modulator 1**, contributing to the development of new therapies while maintaining a secure laboratory environment.

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## References

- 1. KCa2 channel modulator 1|1019106-73-0|COA [dcchemicals.com]
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